

Application Notes and Protocols for BWX 46

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Compound of Interest

Compound Name: BWX 46

Cat. No.: B12815159

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Introduction

BWX 46 is a potent and highly selective synthetic peptide agonist for the Neuropeptide Y (NPY) Y5 receptor. As a selective agonist, **BWX 46** is a valuable tool for investigating the physiological and pathological roles of the Y5 receptor, which is implicated in various processes including appetite regulation, anxiety, and circadian rhythms. These application notes provide detailed protocols for the dissolution and experimental use of **BWX 46**, along with a summary of its key characteristics.

Physicochemical and Pharmacological Properties of BWX 46

A clear understanding of the properties of **BWX 46** is essential for its effective use in experimental settings.

Property	Value	Reference
Molecular Weight	2597.09 g/mol	[1][2]
CAS Number	172997-92-1	[1]
Chemical Formula	C ₁₁₆ H ₁₈₆ N ₃₆ O ₂₈ S ₂	[1]
Receptor Selectivity (K _i in nM)	Y5: 0.85, Y1: 42, Y2: 3015, Y4: 245	[1][2]
IC ₅₀ (Y5 receptor)	0.5 nM	[3]

Dissolution of BWX 46 for Experimental Use

Proper dissolution of **BWX 46** is critical for obtaining accurate and reproducible experimental results. Due to its peptide nature, careful handling is required to maintain its stability and activity. There are conflicting reports on the aqueous solubility of **BWX 46**, with some sources indicating solubility in water up to 10 mg/mL, while others suggest poor water solubility. Therefore, the recommended primary solvent for creating a concentrated stock solution is dimethyl sulfoxide (DMSO).

Protocol for Reconstitution of Lyophilized BWX 46

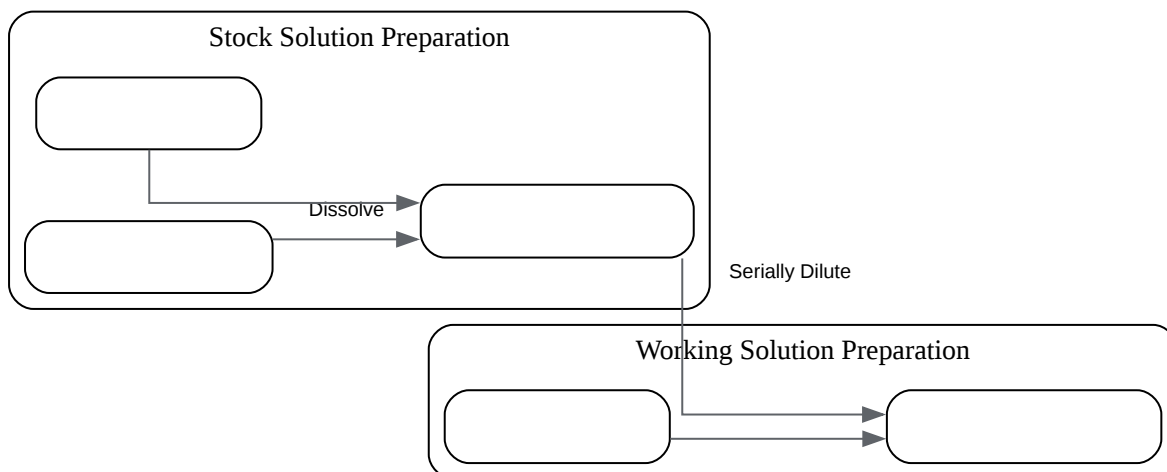
- **Pre-Reconstitution Handling:** Before opening, centrifuge the vial of lyophilized **BWX 46** at a low speed (e.g., 1000 x g for 1 minute) to ensure all the powder is at the bottom of the vial.
- **Solvent Selection:** Use sterile, anhydrous DMSO to prepare the initial stock solution.
- **Preparation of Stock Solution:**
 - Based on the desired stock concentration (e.g., 10 mM), calculate the required volume of DMSO using the molecular weight of **BWX 46** (2597.09 g/mol).
 - Carefully add the calculated volume of DMSO to the vial.
 - Gently vortex or sonicate the vial until the peptide is completely dissolved. Visually inspect the solution to ensure there are no visible particles.

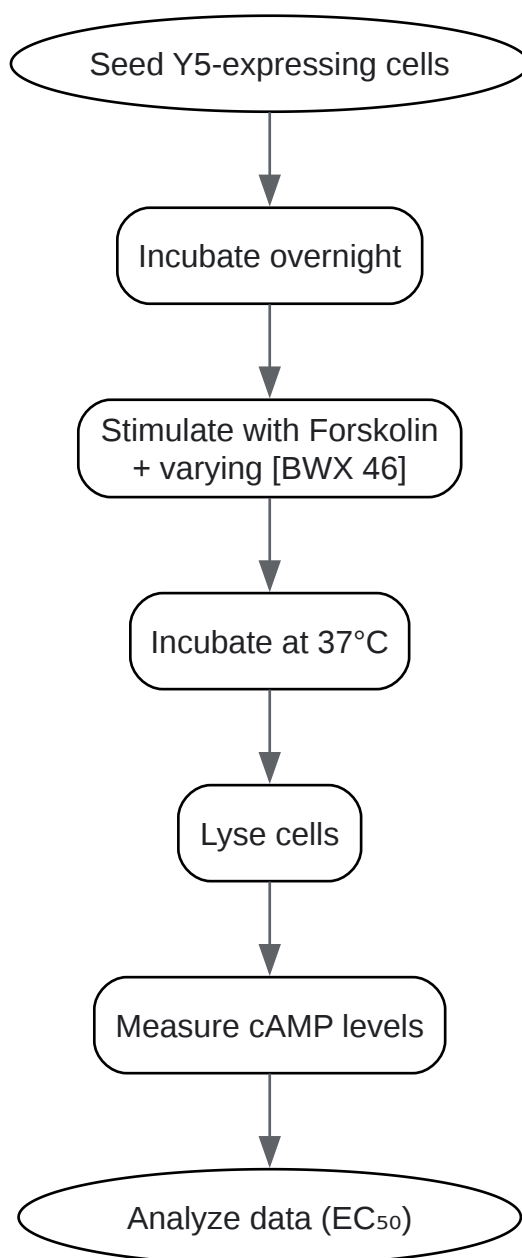
- Aliquoting and Storage:
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the DMSO stock solution at -20°C or -80°C for long-term stability.

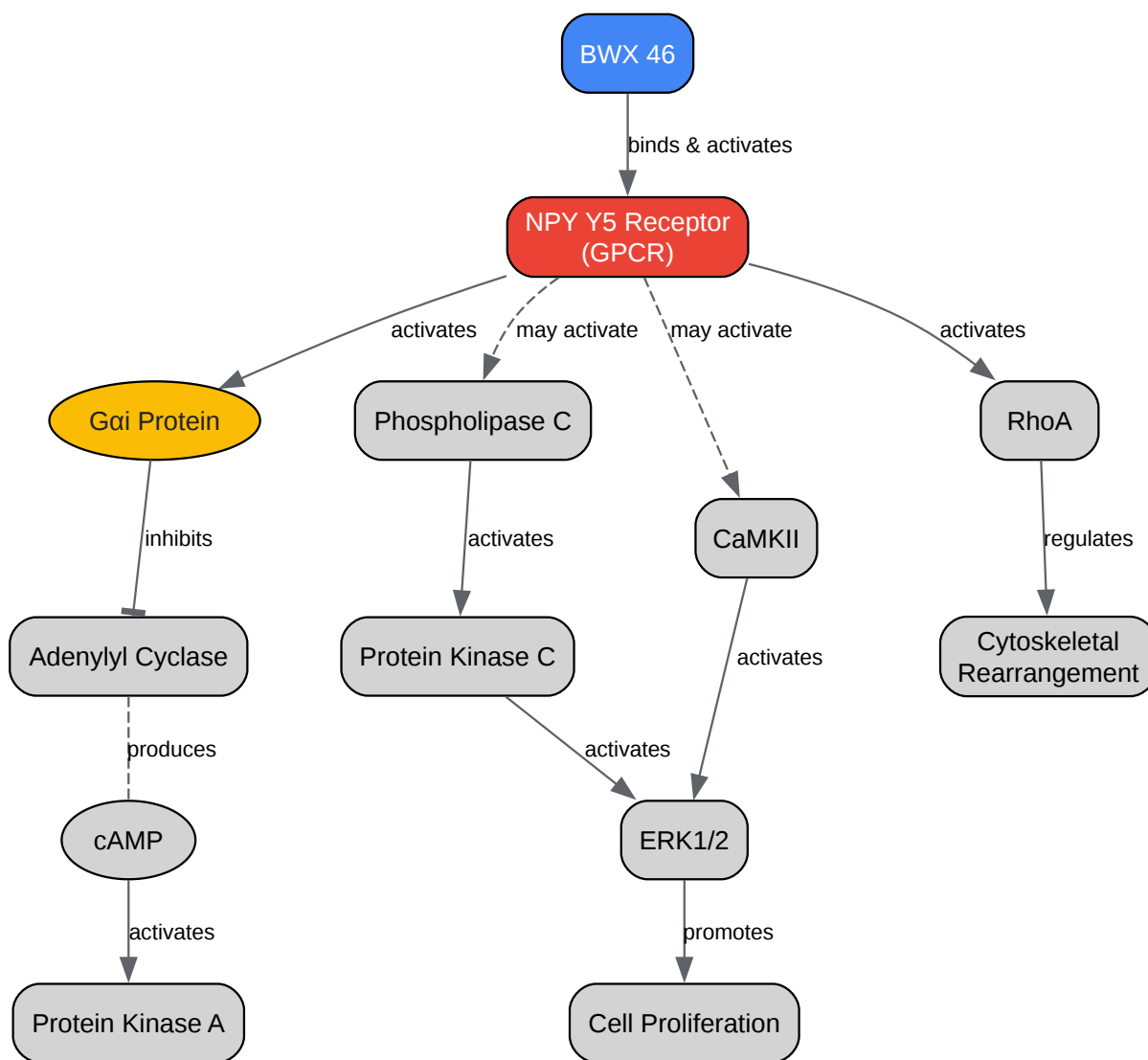
Preparation of Aqueous Working Solutions

For most biological experiments, the DMSO stock solution will need to be further diluted in an aqueous buffer.

- Buffer Selection: Choose a buffer appropriate for your specific assay (e.g., sterile phosphate-buffered saline (PBS) or cell culture medium).
- Serial Dilution: Perform serial dilutions of the DMSO stock solution into the aqueous buffer to achieve the desired final concentration. It is crucial to add the DMSO stock to the aqueous buffer and mix immediately to prevent precipitation. The final concentration of DMSO in the assay should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced artifacts.







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References

- 1. Stereotaxic surgery for implantation of guide cannulas for microinjection into the dorsomedial hypothalamus in young rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Neuropeptide Y injected in the paraventricular hypothalamus: a powerful stimulant of feeding behavior - PubMed [pubmed.ncbi.nlm.nih.gov]
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